

WAY-329738: A Technical Guide to Synthesis and Characterization

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Compound of Interest

Compound Name: WAY-329738

Cat. No.: B500395

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WAY-329738, with the chemical name N-(4-methylphenyl)-3-(3-methyl-1H-pyrazol-4-yl)propanamide, is a compound of interest in neurodegenerative disease research. This technical guide provides a comprehensive overview of its synthesis and characterization, consolidating available information into a structured format for laboratory use.

Core Compound Data

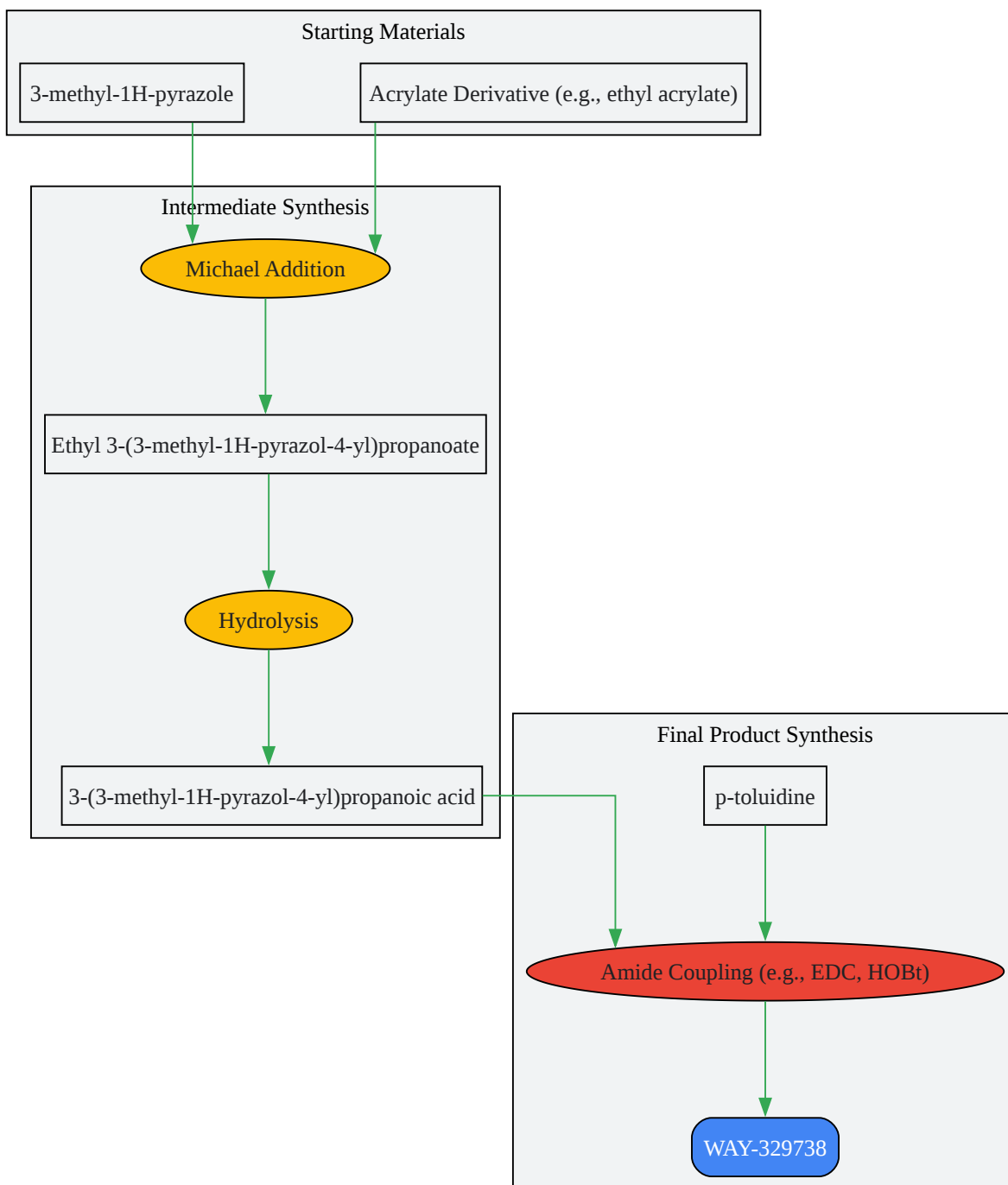
Parameter	Value
Chemical Name	N-(4-methylphenyl)-3-(3-methyl-1H-pyrazol-4-yl)propanamide
CAS Number	957511-97-6
Molecular Formula	C ₁₅ H ₁₉ N ₃ O
Molecular Weight	257.33 g/mol

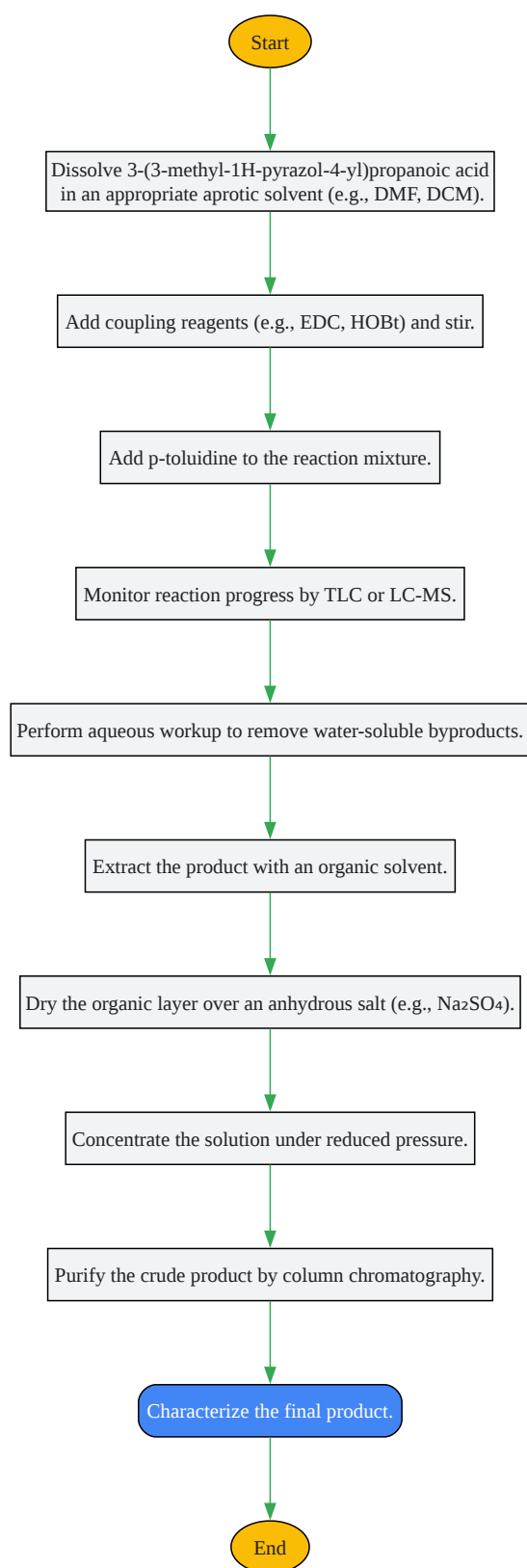
Synthesis Protocol

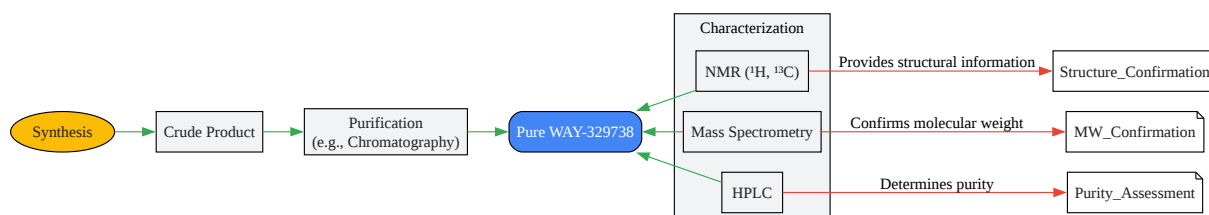
While a detailed, step-by-step synthesis protocol from a primary scientific publication remains elusive in publicly accessible databases, the synthesis of analogous N-aryl propanamides with heterocyclic moieties is well-established in the medicinal chemistry literature. The logical

synthetic approach, based on the structure of **WAY-329738**, involves the amidation of 3-(3-methyl-1H-pyrazol-4-yl)propanoic acid with p-toluidine.

A plausible synthetic pathway is outlined below. This represents a standard and widely practiced method for the formation of such amide bonds.







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